

# 4-Chloro-1H-inden-2(3H)-one molecular weight and formula

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## Compound of Interest

Compound Name: 4-Chloro-1H-inden-2(3H)-one

Cat. No.: B1357610

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## Technical Guide: 4-Chloro-1H-inden-2(3H)-one

This technical guide provides a concise overview of the molecular properties of **4-Chloro-1H-inden-2(3H)-one**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Data

**4-Chloro-1H-inden-2(3H)-one** is a chlorinated derivative of the indanone scaffold. The fundamental molecular characteristics of this compound are summarized below.

Property	Value	Source
Chemical Formula	C <sub>9</sub> H <sub>7</sub> ClO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	166.604 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	74124-90-6	<a href="#">[1]</a>
Synonyms	4-chloro-1,3-dihydroinden-2-one	<a href="#">[1]</a>

## Experimental Protocols

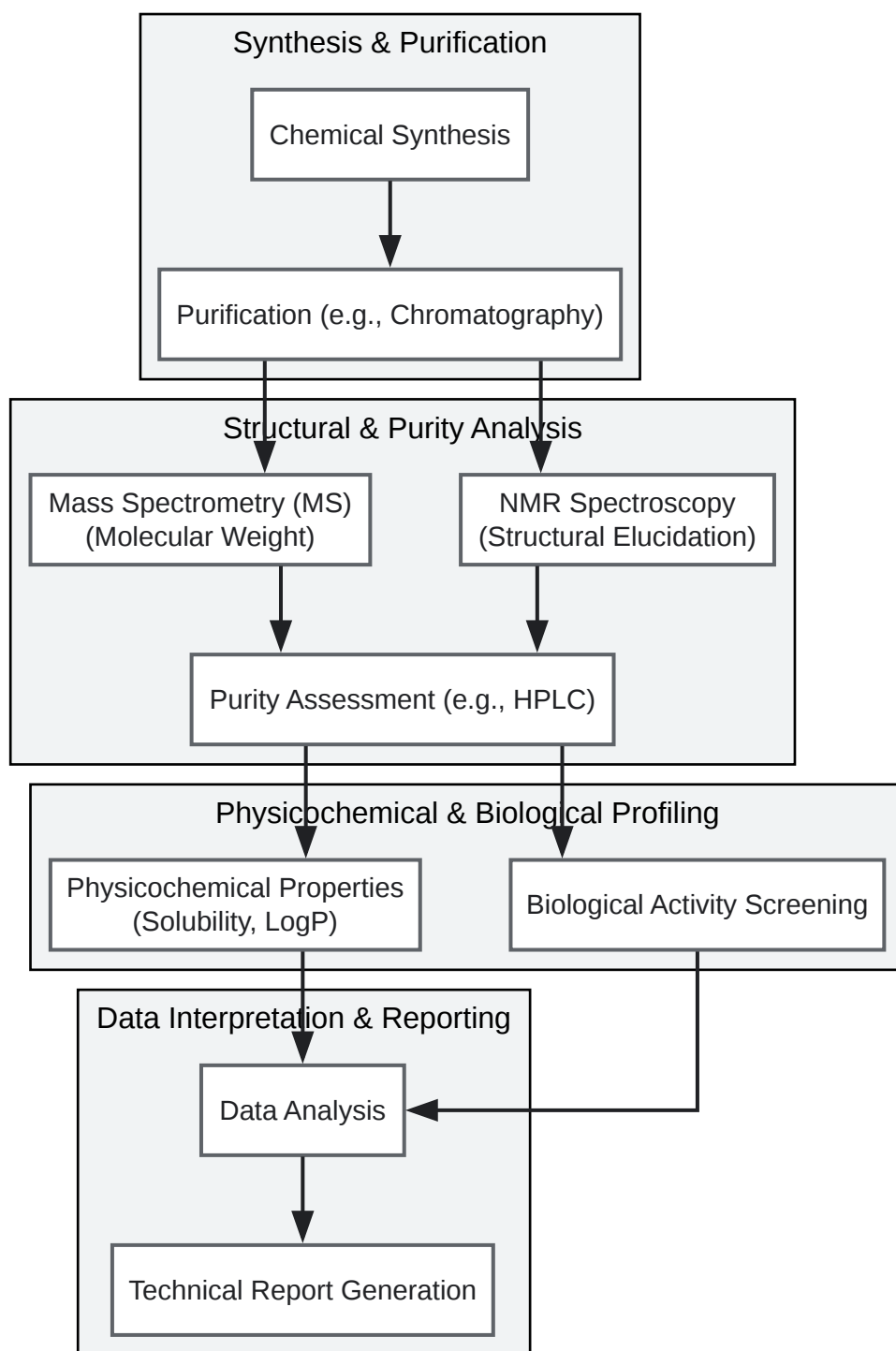
Detailed, peer-reviewed experimental protocols for the specific synthesis or biological application of **4-Chloro-1H-inden-2(3H)-one** are not extensively available in the public literature based on the conducted search. However, the synthesis of structurally related

indanone derivatives often involves the cyclization of substituted phenylpropanoic acids. For instance, the synthesis of 4-chloro-1-indanone has been achieved through the cyclization of 3-(2-chlorophenyl)propionic acid.[3] This general approach could potentially be adapted for the synthesis of the 2-oxo isomer, although specific reaction conditions, catalysts, and purification methods would require empirical determination and optimization.

Further research into private chemical libraries and patented literature may provide more specific synthetic routes.

## Logical Workflow for Compound Characterization

The following diagram illustrates a generalized workflow for the characterization of a chemical compound like **4-Chloro-1H-inden-2(3H)-one**, from initial synthesis to final analysis.



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Caption: A generalized workflow for the synthesis, purification, and characterization of a chemical compound.

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## References

- 1. molecularinfo.com [molecularinfo.com]
- 2. 4-chloro-2,3-dihydro-1H-inden-1-one | C<sub>9</sub>H<sub>7</sub>ClO | CID 11332681 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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